

Direct Blue 78: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Direct Blue 78*

Cat. No.: *B12087196*

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For Researchers, Scientists, and Drug Development Professionals

Direct Blue 78 is a tri-azo dye recognized for its high water solubility and application in various industrial and research settings. A comprehensive understanding of its stability under diverse environmental conditions is paramount for ensuring its effective application, accurate experimental results, and safe handling. This technical guide provides an in-depth analysis of the stability and optimal storage conditions for **Direct Blue 78**, supported by representative data and detailed experimental protocols.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **Direct Blue 78** is essential for interpreting its stability profile.

Property	Value	Reference
C.I. Name	Direct Blue 78	[1]
CAS Number	2503-73-3	[1]
Molecular Formula	C42H25N7Na4O13S4	[1]
Molecular Weight	1055.91 g/mol	[1]
Appearance	Blue Powder	[1]
Solubility in Water	15 g/L (60 °C), 30 g/L (97 °C)	
Solubility in Organic Solvents	Slightly soluble in alcohol, insoluble in most other organic solvents.	

Stability Profile

Direct Blue 78 is generally stable under normal ambient temperatures and pressures. However, its stability is significantly influenced by exposure to heat, light, strong oxidizing agents, and extreme pH conditions.

Thermal Stability

Thermal analysis is critical for determining the temperature thresholds at which **Direct Blue 78** begins to degrade. While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **Direct Blue 78** are not readily available in public literature, the following represents typical thermal behavior for analogous azo dyes.

Table 1: Representative Thermal Analysis Data for a Tri-Azo Dye

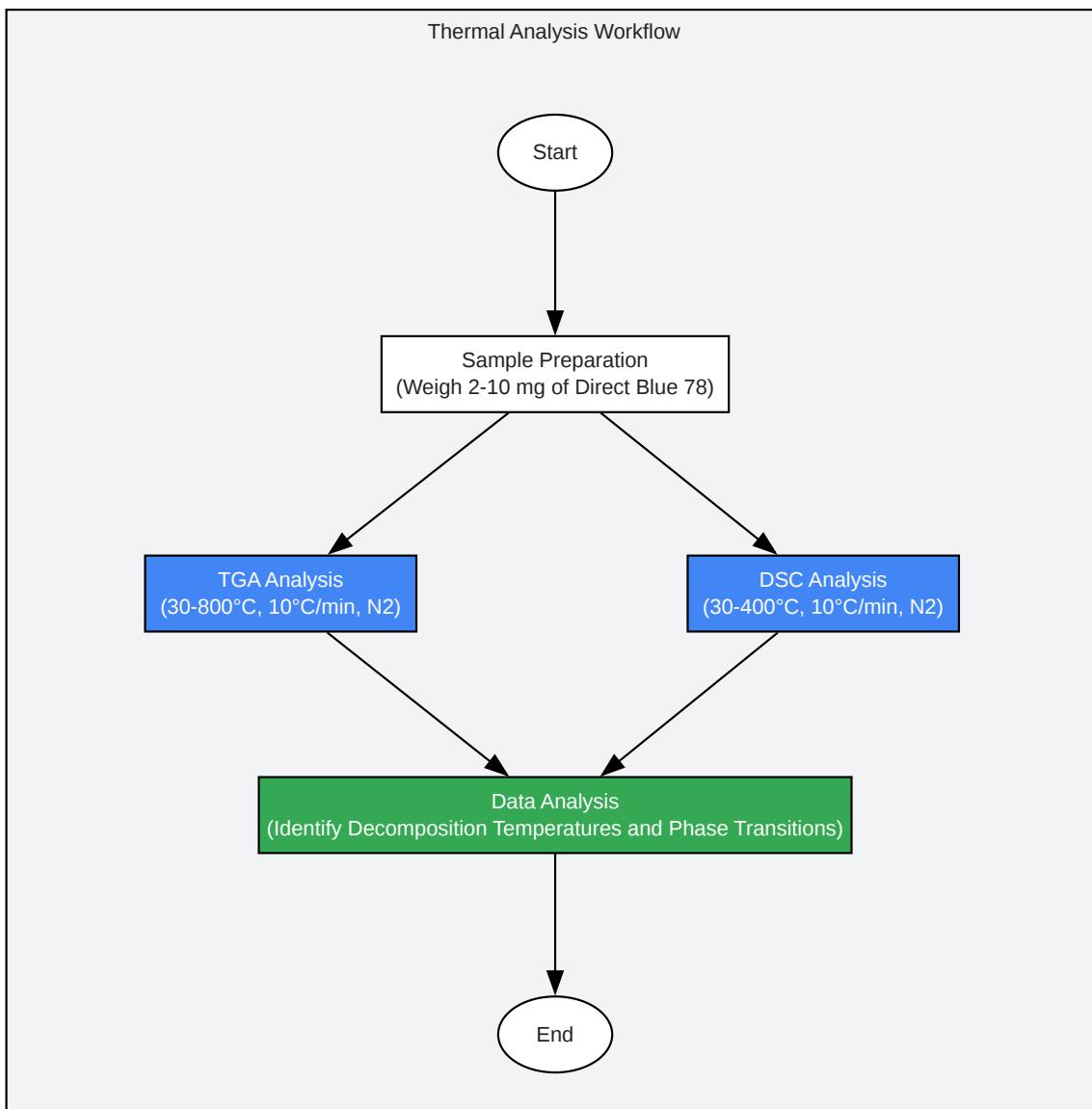
Analysis Type	Temperature Range (°C)	Observation
TGA	30 - 200	Minor weight loss due to moisture evaporation.
200 - 400		Onset of significant thermal decomposition, often involving the cleavage of azo bonds.
> 400		Major decomposition of the aromatic structures.
DSC	150 - 250	Potential endothermic peak indicating melting, depending on the purity and crystalline form of the dye.
> 250		Exothermic peaks corresponding to decomposition processes.

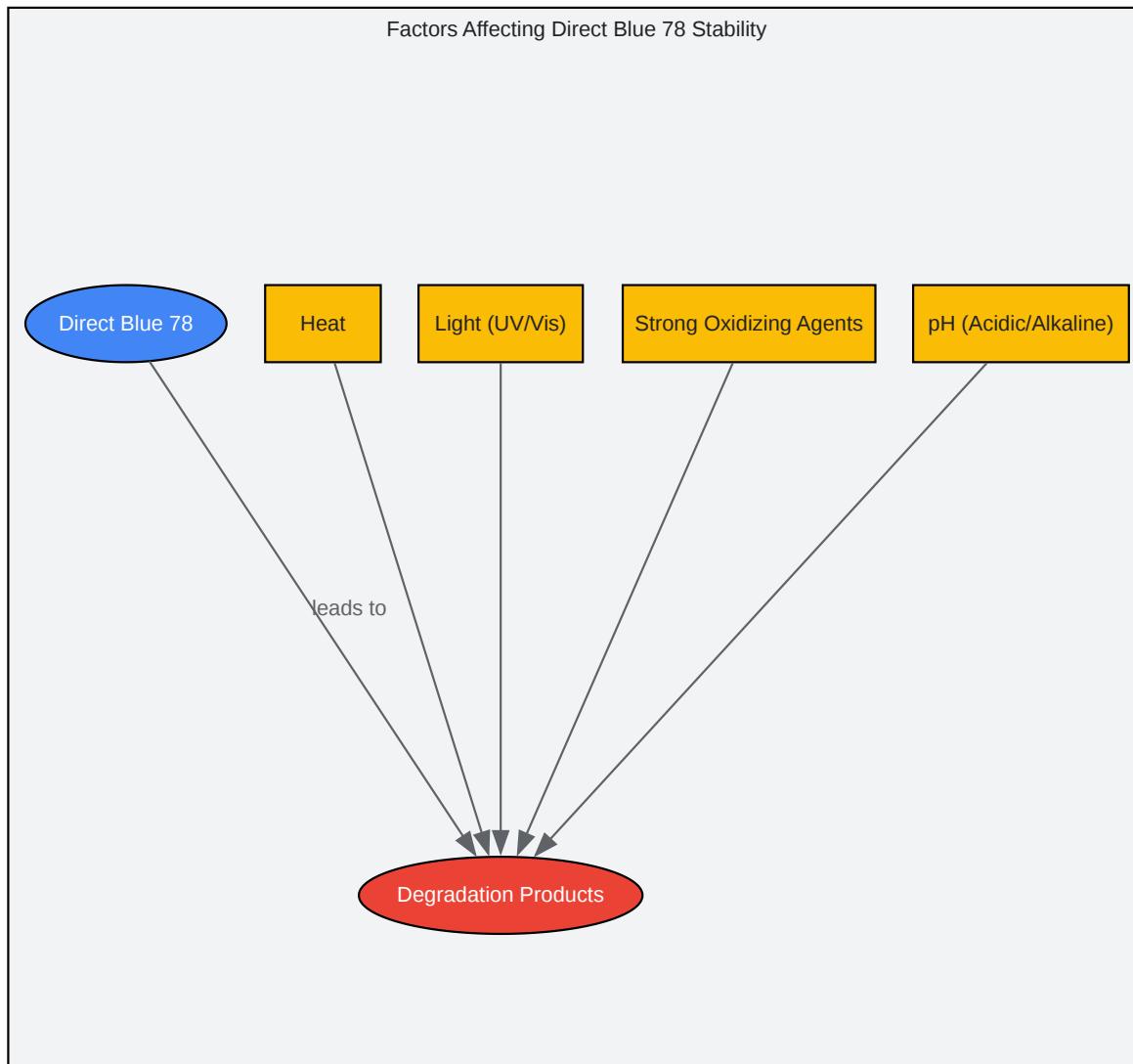
This protocol outlines a general procedure for assessing the thermal stability of **Direct Blue 78**.

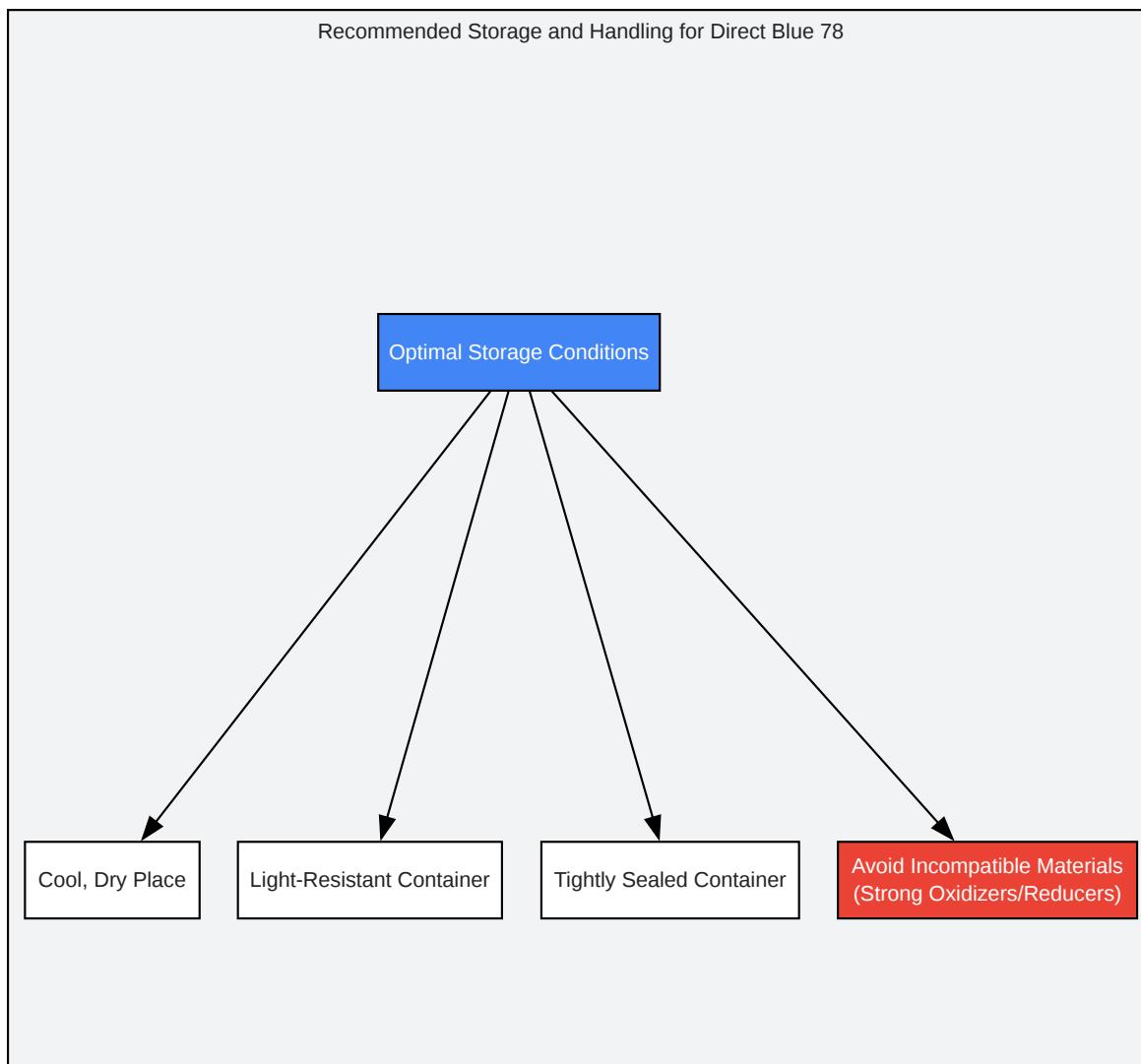
- Instrumentation: A calibrated thermogravimetric analyzer.
- Sample Preparation: Accurately weigh 5-10 mg of **Direct Blue 78** powder into an alumina crucible.
- Experimental Conditions:
 - Atmosphere: Nitrogen, with a flow rate of 20 mL/min.
 - Heating Rate: 10 °C/min.
 - Temperature Range: 30 °C to 800 °C.
- Data Analysis: Record the weight loss as a function of temperature. The onset of decomposition is identified as the temperature at which significant weight loss begins.

This protocol provides a general method for evaluating the thermal transitions of **Direct Blue 78**.

- Instrumentation: A calibrated differential scanning calorimeter.
- Sample Preparation: Accurately weigh 2-5 mg of **Direct Blue 78** powder into an aluminum pan and hermetically seal it. Use an empty sealed pan as a reference.
- Experimental Conditions:
 - Atmosphere: Nitrogen, with a flow rate of 50 mL/min.
 - Heating Rate: 10 °C/min.
 - Temperature Range: 30 °C to 400 °C.
- Data Analysis: Record the heat flow as a function of temperature to identify endothermic (e.g., melting) and exothermic (e.g., decomposition) events.







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References

- 1. Thermodynamic and kinetic insights into azo dyes photocatalytic degradation on biogenically synthesized ZnO nanoparticles and their antibacterial potential - PMC [pmc.ncbi.nlm.nih.gov]
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